

# An In-depth Technical Guide on 2-Methoxyanofinic Acid (CAS 179457-70-6)

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## Compound of Interest

Compound Name: 2-Methoxyanofinic acid

Cat. No.: B15593408

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Disclaimer: Scientific literature providing in-depth biological activity, specific experimental protocols, and defined mechanisms of action for **2-Methoxyanofinic acid** is limited. This guide consolidates available chemical data and contextual biological information from its natural sources.

## Introduction

**2-Methoxyanofinic acid**, registered under CAS number 179457-70-6, is a natural product identified as 7-methoxy-2,2-dimethylchromene-6-carboxylic acid. This compound is classified as an iridoid and has been isolated from plants of the *Gentiana* genus, specifically *Gentiana macrophylla* and *Gentiana lutea*. These plants have a history of use in traditional medicine, and their extracts are known to contain a variety of bioactive compounds.<sup>[1][2][3][4][5]</sup> However, specific research detailing the pharmacological properties of **2-Methoxyanofinic acid** is not extensively available in public-domain literature. This document aims to provide a comprehensive overview of the existing information.

## Chemical and Physical Properties

A summary of the key chemical and physical properties for **2-Methoxyanofinic acid** is presented below. This data is compiled from publicly accessible chemical databases.

Property	Value	Source
CAS Number	179457-70-6	
IUPAC Name	7-methoxy-2,2-dimethylchromene-6-carboxylic acid	
Synonyms	2-Methoxyanofinic acid	
Molecular Formula	C <sub>13</sub> H <sub>14</sub> O <sub>4</sub>	
Molecular Weight	234.25 g/mol	
Appearance	Not specified in available literature	
Solubility	Not specified in available literature	

## Natural Occurrence

**2-Methoxyanofinic acid** is a phytochemical found in the following plant species:

- *Gentiana macrophylla*(Large Leaf Gentian): The roots of this plant are used in traditional Chinese medicine for their anti-inflammatory and analgesic properties.[1] Phytochemical analyses have identified numerous compounds, including iridoids, secoiridoids, flavonoids, and triterpenoids.[1][2][3][4][5]
- *Gentiana lutea*(Great Yellow Gentian): This species is also known for its medicinal properties, primarily related to its bitter compounds which are used as digestive tonics.

While **2-Methoxyanofinic acid** is a known constituent of these plants, its concentration and contribution to their overall bioactivity have not been specifically detailed in the reviewed literature. The primary focus of much of the research on these species has been on more abundant components like gentiopicroside and other secoiridoids.[1][4]

## Biological Activity and Potential Therapeutic Relevance (Inferred)

There is a significant lack of direct research on the biological activities of **2-Methoxyanofinic acid**. However, the extracts of *Gentiana macrophylla*, from which this compound is isolated, have been reported to possess a range of pharmacological effects, including:

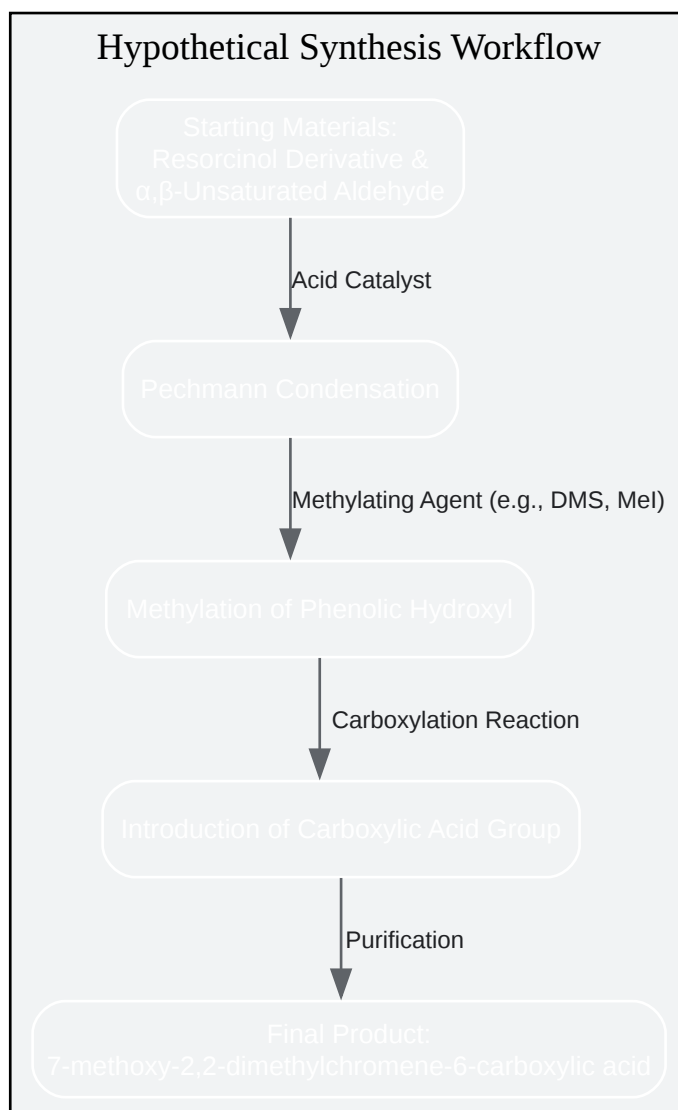
- Anti-inflammatory effects[1]
- Analgesic properties[1]
- Hepatoprotective activities[1]
- Antioxidant properties[1]

It is plausible that **2-Methoxyanofinic acid**, as a constituent of these extracts, may contribute to these activities. However, without specific studies on the isolated compound, its individual bioactivity and mechanism of action remain speculative.

## Synthesis and Experimental Protocols

Detailed experimental protocols for the isolation or synthesis of **2-Methoxyanofinic acid** are not readily available in the scientific literature. However, a plausible synthetic route can be conceptualized based on general organic chemistry principles for the synthesis of similar chromene structures.

Below is a hypothetical workflow for the synthesis of **2-Methoxyanofinic acid**.



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A potential, unverified synthetic pathway for **2-Methoxyanofinic acid**.

Note: This proposed synthesis is illustrative and has not been experimentally validated based on available literature for this specific compound.

## Signaling Pathways and Mechanism of Action

Currently, there is no published research that elucidates the specific signaling pathways modulated by **2-Methoxyanofinic acid** or its precise mechanism of action. Further

investigation is required to determine its molecular targets and how it may exert any biological effects.

## Conclusion and Future Directions

**2-Methoxyanofinic acid** (CAS 179457-70-6) is a known natural product with a defined chemical structure. However, a thorough review of the scientific literature reveals a significant gap in our understanding of its biological properties. While the plants it is derived from have established medicinal uses, the specific contribution of this compound is unknown.

For researchers, scientists, and drug development professionals, **2-Methoxyanofinic acid** represents an under-investigated molecule that may warrant further study. Its availability from chemical suppliers for research use provides the opportunity for future investigations into its potential pharmacological activities. Future research should focus on:

- Isolation and purification of sufficient quantities for biological screening.
- In vitro and in vivo studies to determine its bioactivity profile (e.g., anti-inflammatory, antioxidant, anticancer).
- Mechanism of action studies to identify its molecular targets and affected signaling pathways.

Such studies are essential to unlock the potential therapeutic value of this natural compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide on 2-Methoxyanofinic Acid (CAS 179457-70-6)]. BenchChem, [2025]. [Online PDF]. Available at:  
[https://www.benchchem.com/product/b15593408#2-methoxyanofinic-acid-cas-number-179457-70-6]

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